

Application Notes and Protocols for DAP-81

Stock Solution Preparation

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Compound of Interest

Compound Name: DAP-81

Cat. No.: B10837500

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Introduction

DAP-81 is a potent and selective diaminopyrimidine derivative that functions as an inhibitor of Polo-like kinase 1 (Plk1).[1] Plk1 is a critical serine/threonine kinase that plays a pivotal role in the regulation of the cell cycle, particularly during mitosis. Inhibition of Plk1 by **DAP-81** disrupts the formation of the bipolar mitotic spindle, leading to cell cycle arrest and the formation of monopolar spindles.[1] With a half-maximal inhibitory concentration (IC50) of 0.9 nM in in vitro assays, **DAP-81** is a valuable tool for studying cell cycle regulation and a potential candidate for anticancer drug development.[1]

Accurate and consistent preparation of **DAP-81** stock solutions is paramount for obtaining reliable and reproducible results in downstream applications, including cell-based assays and preclinical studies. This document provides a detailed protocol for the preparation, storage, and handling of **DAP-81** stock solutions.

Quantitative Data Summary

The following table summarizes the key quantitative information for **DAP-81**.

Parameter	Value	Reference
Molecular Formula	C ₂₅ H ₂₀ N ₆ O ₄	--INVALID-LINK--
Molecular Weight	468.46 g/mol	--INVALID-LINK--
CAS Number	794466-17-4	--INVALID-LINK--
In Vitro IC ₅₀ (Plk1)	0.9 nM	--INVALID-LINK--
Appearance	Solid powder	--INVALID-LINK--
Recommended Solvent	Dimethyl sulfoxide (DMSO)	--INVALID-LINK--

Experimental Protocols

Materials

- **DAP-81** powder (CAS 794466-17-4)
- Anhydrous/molecular sieve-dried Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter pipette tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Protocol for Preparing a 10 mM DAP-81 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **DAP-81** in DMSO.

- Preparation: Before handling the compound, ensure you are wearing appropriate PPE. Work in a well-ventilated area or a chemical fume hood.

- Weighing: Accurately weigh the desired amount of **DAP-81** powder. To prepare 1 mL of a 10 mM stock solution, you will need 4.68 mg of **DAP-81**.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 468.46 \text{ g/mol} \times 1000 = 4.6846 \text{ mg}$
- Solubilization:
 - Add the weighed **DAP-81** powder to a sterile microcentrifuge tube or cryovial.
 - Add the calculated volume of anhydrous DMSO to the tube. For a 10 mM solution, if you weighed 4.68 mg of **DAP-81**, add 1 mL of DMSO.
- Dissolution:
 - Tightly cap the tube.
 - Vortex the solution for several minutes until the **DAP-81** powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes or cryovials.
 - Store the aliquots at -80°C for long-term storage (up to 1 year).^[1] For short-term storage, aliquots can be kept at -20°C for up to one month.
 - Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.

Dilution to Working Concentration

To prepare a working solution for cell-based assays, thaw a single aliquot of the 10 mM **DAP-81** stock solution at room temperature. Perform serial dilutions of the concentrated DMSO

stock in your cell culture medium to achieve the final desired working concentration.

Important Considerations:

- To prevent precipitation of the compound, add the DMSO stock solution to the culture medium and mix immediately and thoroughly.
- The final concentration of DMSO in the cell culture should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.
- Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments.

Safety and Handling Precautions

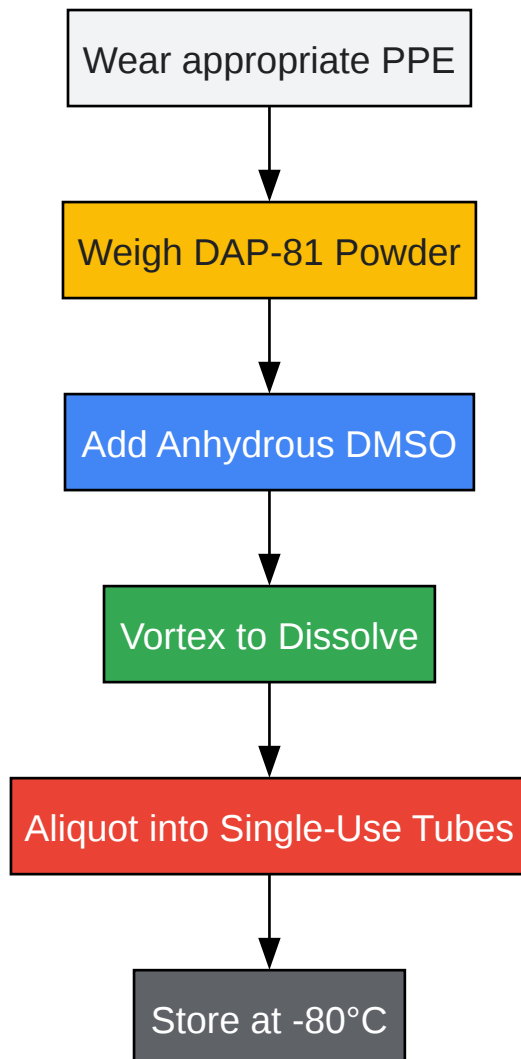
A specific Safety Data Sheet (SDS) for **DAP-81** is not readily available. Therefore, it is prudent to handle it as a potent, biologically active compound with the following precautions:

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and chemical-resistant gloves when handling **DAP-81** powder and solutions.
- Handling: Avoid inhalation of the powder and direct contact with skin and eyes. Handle the compound in a well-ventilated area or a chemical fume hood.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for chemical waste.

Visualizations

DAP-81 Stock Solution Preparation Workflow

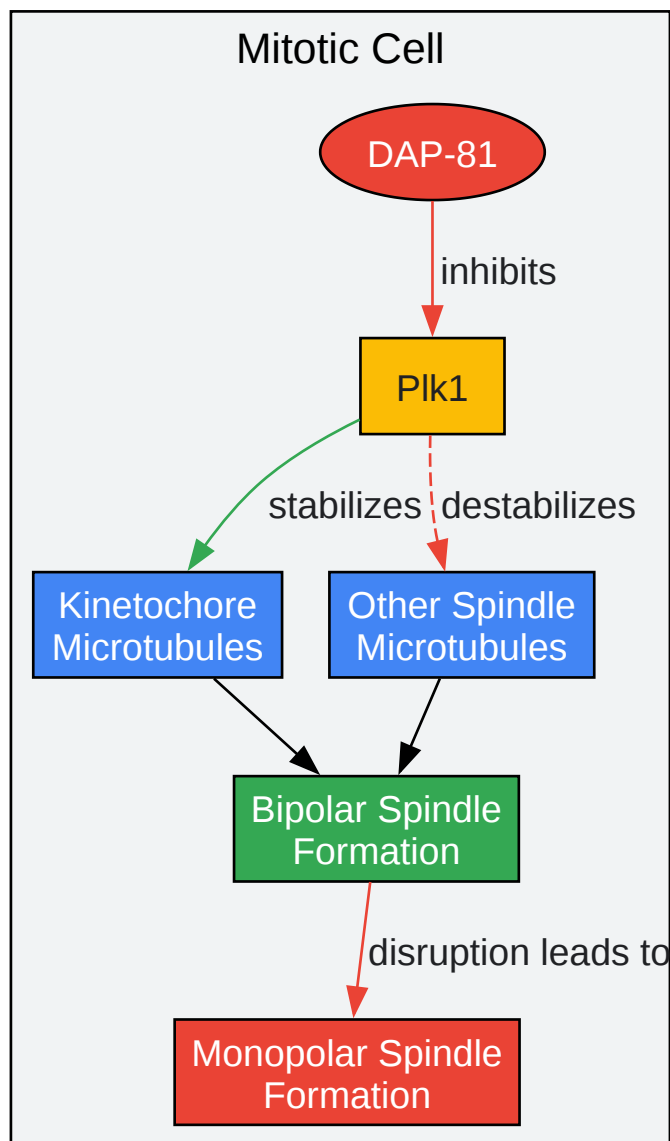
Workflow for DAP-81 Stock Solution Preparation

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Caption: Workflow for preparing **DAP-81** stock solution.

DAP-81 Mechanism of Action

Simplified Signaling Pathway of DAP-81 Action



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Caption: **DAP-81** inhibits Plk1, leading to monopolar spindles.

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References

- 1. Assessment of Cell Viability in Drug Therapy: IC50 and Other New Time-Independent Indices for Evaluating Chemotherapy Efficacy - PMC [pmc.ncbi.nlm.nih.gov]
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